2-Methyl-4-methoxypyridine-N-oxide: Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*2-Methyl-4-methoxypyridine-N-oxide*
CAS No.:	*6890-60-4*
Cat. No.:	*B1600014*

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Chemical Identity & Core Properties

2-Methyl-4-methoxypyridine-N-oxide (also known as 4-methoxy-2-picoline 1-oxide) is a functionalized pyridine derivative used primarily as a regioselective intermediate in the synthesis of pharmaceutical agents.[1] Its N-oxide moiety activates the adjacent methyl group (C2 position) for functionalization via the Boekelheide rearrangement, a critical pathway for generating 2-hydroxymethylpyridines found in proton pump inhibitors (PPIs) and kinase inhibitors.

Key Data Table

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Property	Specification
CAS Number	6890-60-4
IUPAC Name	4-Methoxy-2-methyl-1-oxidopyridin-1-ium
Molecular Formula	C H NO
Molecular Weight	139.15 g/mol
Appearance	Yellow oil or low-melting solid
Boiling Point	89–95 °C (at 15 mmHg) [1]
Solubility	Soluble in Methanol, Chloroform, Dichloromethane
Stability	Hygroscopic; store under inert atmosphere at 2–8 °C

Synthesis & Manufacturing Protocols

The industrial preparation of **2-Methyl-4-methoxypyridine-N-oxide** typically follows two primary routes. The Nucleophilic Substitution Route is preferred for high-purity applications as it avoids the formation of N-oxidation isomers common in direct oxidation methods.

Route A: Nucleophilic Aromatic Substitution (Preferred)

This method utilizes 2-methyl-4-nitropyridine-N-oxide as the starting material.[2] The nitro group at the 4-position is highly electrophilic due to the electron-withdrawing nature of the N-oxide, allowing facile displacement by methoxide.

Experimental Protocol [2]

- Reagents: 2-Methyl-4-nitropyridine-N-oxide (1.0 equiv), Sodium Methoxide (28% in MeOH, 1.5–2.0 equiv), Methanol (Solvent).

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- Reaction: Dissolve 2-methyl-4-nitropyridine-N-oxide in methanol. Add sodium methoxide solution dropwise at room temperature.
- Conditions: Reflux the mixture for 1.5 to 2 hours. Monitor consumption of starting material by TLC or HPLC.
- Work-up: Cool to room temperature. Neutralize with 2M HCl. Extract with Chloroform (

). Dry organic layer over anhydrous

  .
- Purification: Concentrate under reduced pressure to yield the product as a yellow oil.
- Yield: Typically 85–95%.

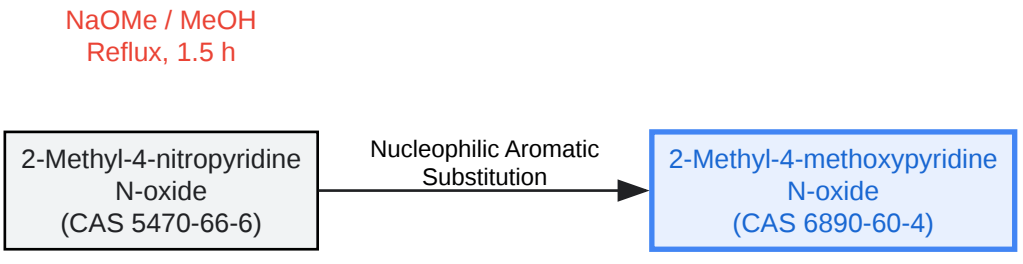
Route B: Direct Oxidation

Direct oxidation of 2-methyl-4-methoxypyridine using m-chloroperoxybenzoic acid (mCPBA) or Hydrogen Peroxide (

).

- Note: This route requires the precursor 2-methyl-4-methoxypyridine, which is often less available than the nitro-oxide precursor. It also carries a risk of over-oxidation or safety hazards associated with peracids.

Synthesis Pathway Diagram



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Figure 1: Synthesis of **2-Methyl-4-methoxypyridine-N-oxide** via nucleophilic substitution of the nitro group.[3][4][5]

Applications in Drug Development[8][9]

The primary utility of **2-Methyl-4-methoxypyridine-N-oxide** lies in its ability to undergo the Boekelheide Rearrangement. This reaction transforms the 2-methyl group into a 2-hydroxymethyl group (via an acetoxy intermediate), a structural motif essential for linking pyridine rings to benzimidazoles in proton pump inhibitors (e.g., Rabeprazole analogs) and ATM kinase inhibitors.

Mechanism: Boekelheide Rearrangement

The N-oxide oxygen attacks the acetic anhydride to form an N-acetoxy cation. Deprotonation of the

-methyl group leads to a [3,3]-sigmatropic rearrangement, yielding the 2-acetoxymethyl pyridine.

Experimental Workflow for Functionalization [2]

- Acetylation: Dissolve **2-Methyl-4-methoxypyridine-N-oxide** in Acetic Anhydride (

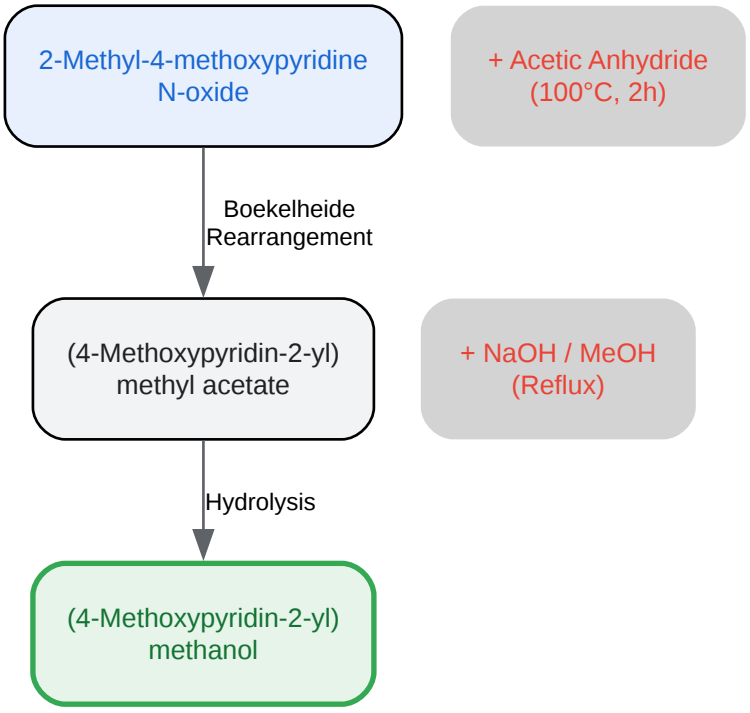
). Heat at 100 °C for 2 hours.
- Isolation: Remove excess

  under vacuum. The residue is (4-methoxypyridin-2-yl)methyl acetate.[2]
- Hydrolysis: Treat the acetate with NaOH/MeOH (Reflux, 3h) to generate (4-methoxypyridin-2-yl)methanol.
- Chlorination (Optional): React with

  to form the chloromethyl derivative, a reactive electrophile for drug coupling.

Reaction Pathway Diagram

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Figure 2: Conversion of the N-oxide to the hydroxymethyl active pharmaceutical intermediate (API) precursor.

Analytical Characterization

To validate the identity of synthesized batches, the following spectral markers should be observed:

- 1H NMR (DMSO-d6):
  - 2.3–2.4 ppm (s, 3H, CH3 at C2)
  - 3.8–3.9 ppm (s, 3H, O-CH3)
  - 6.8–7.0 ppm (m, 2H, Ar-H at C3, C5)
  - 8.1–8.3 ppm (d, 1H, Ar-H at C6, characteristic downfield shift due to N-oxide)
- Mass Spectrometry (ESI):
  - Calculated

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- Observed

Safety & Handling

- Hazards: The compound is an irritant (Skin Irrit. 2, Eye Irrit. 2).[6] The nitro-precursor (if used) is potentially explosive if heated dry; however, the methoxy-N-oxide product is generally stable.
- Storage: Store in a tightly closed container under nitrogen. Hygroscopic nature requires protection from moisture to prevent degradation or concentration changes in solution.
- PPE: Standard laboratory PPE (Gloves, Goggles, Fume Hood) is mandatory during synthesis, particularly when using sodium methoxide (corrosive) or acetic anhydride (lachrymator).

References

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